

protocols for handling and storage of 3,4-Dichlorobenzotrichloride

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Compound of Interest

Compound Name: **3,4-Dichlorobenzotrichloride**

Cat. No.: **B076638**

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Application Notes and Protocols for 3,4-Dichlorobenzotrichloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational and educational purposes for a professional audience with expertise in chemical synthesis and safety protocols. **3,4-Dichlorobenzotrichloride** is a hazardous chemical and should only be handled by trained personnel in a properly equipped laboratory facility. All procedures should be rigorously assessed for safety before implementation.

Introduction

3,4-Dichlorobenzotrichloride ($\alpha,\alpha,\alpha,3,4$ -Pentachlorotoluene) is a chlorinated aromatic compound that serves as a key intermediate in the synthesis of various agrochemicals, pharmaceuticals, and dyes. Its reactivity, primarily centered around the trichloromethyl group, allows for its conversion into other valuable functional groups, such as the trifluoromethyl group in the production of 3,4-Dichlorobenzotrifluoride. These application notes provide comprehensive protocols for the safe handling, storage, and use of **3,4-Dichlorobenzotrichloride** in a laboratory setting.

Physicochemical and Safety Data

A summary of key properties and hazard classifications for **3,4-Dichlorobenzotrichloride** is presented below.

| Property | Value | Reference(s) |
|---------------------|--|--|
| CAS Number | 13014-24-9 | [1] |
| Molecular Formula | C ₇ H ₃ Cl ₅ | [1] |
| Molecular Weight | 264.36 g/mol | [1] |
| Appearance | White or Colorless to Almost white or Almost colorless powder to lump to clear liquid. | [1] [1] |
| Melting Point | 25.8 °C | [1] |
| Boiling Point | 283.15 °C | [1] |
| Density | 1.576 g/mL at 25 °C | [1] |
| Flash Point | >230 °F (>110 °C) | [1] |
| Storage Temperature | Room Temperature, under an inert atmosphere. [1] | [1] |
| Signal Word | Danger | [1] |
| Hazard Statements | H314: Causes severe skin burns and eye damage. [1] [2] | [1] [2] |

Safety and Handling Protocols

Due to its corrosive nature, strict safety controls are required when handling **3,4-Dichlorobenzotrichloride**.

Personal Protective Equipment (PPE)

| PPE Item | Specification | Rationale |
|--------------------------|---|--|
| Eye Protection | Chemical safety goggles and a face shield. | Protects against splashes which can cause severe eye damage. [2] |
| Hand Protection | Chemical-resistant gloves (e.g., Viton®, Butyl rubber). Gloves must be inspected prior to use. | Prevents skin contact which can cause severe burns. [2] |
| Skin and Body Protection | A chemical-resistant lab coat or apron, and closed-toe shoes. | Protects against accidental spills and splashes. |
| Respiratory Protection | Use in a well-ventilated area or a chemical fume hood. [3] If ventilation is inadequate, use a NIOSH-approved respirator. | Prevents inhalation of dusts or mists. [2] |

Engineering Controls

- Fume Hood: All handling of **3,4-Dichlorobenzotrichloride** should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Safety Shower and Eyewash Station: A readily accessible safety shower and eyewash station must be available in the immediate work area.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that a fume hood is operational.
- Dispensing: Carefully weigh or measure the required amount of **3,4-Dichlorobenzotrichloride** in the fume hood. Avoid generating dust if in solid form.
- Spill Management: In case of a spill, contain the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal. Do not use combustible materials.

- Waste Disposal: Dispose of waste materials containing **3,4-Dichlorobenzotrichloride** in accordance with local, state, and federal regulations.[2]

Storage Protocols

Proper storage of **3,4-Dichlorobenzotrichloride** is crucial to maintain its stability and prevent hazardous situations.

| Storage Parameter | Recommendation | Rationale |
|------------------------|---|--|
| Temperature | Store at room temperature.[1] | To maintain chemical stability. |
| Atmosphere | Store under an inert atmosphere (e.g., nitrogen or argon).[1] | The compound may be sensitive to moisture.[1] |
| Container | Keep in a tightly closed, original container in a dry and well-ventilated place.[4][5] | Prevents contamination and reaction with moisture.[1] |
| Incompatible Materials | Strong oxidizing and reducing agents, amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.[1][6] | To prevent potentially vigorous or explosive reactions.[1] |

Experimental Protocols

The following are example protocols for the use of **3,4-Dichlorobenzotrichloride** as a synthetic intermediate.

Synthesis of 3,4-Dichlorobenzotrichloride via Side-Chain Chlorination of 3,4-Dichlorotoluene

This protocol describes the synthesis of **3,4-Dichlorobenzotrichloride** from 3,4-Dichlorotoluene.

Materials and Equipment:

- Jacketed glass reactor with a stirrer, condenser, gas inlet tube, and temperature controller

- 3,4-Dichlorotoluene
- Chlorine gas (Cl₂)
- Nitrogen or dry air for purging
- Dilute hydrochloric acid
- Calcium chloride (CaCl₂) for drying

Procedure:

- Charge the reactor with 3,4-Dichlorotoluene.
- Heat the reactor to maintain a temperature between 120-125 °C.[3]
- Introduce dry chlorine gas at a controlled flow rate.[3]
- Monitor the reaction progress by gas chromatography (GC) until the starting material is less than 0.5%. [3] The reaction typically takes around 22 hours.[3]
- Once the reaction is complete, stop the chlorine flow.
- Purge the reactor with an inert gas (e.g., nitrogen) to remove residual chlorine and hydrogen chloride gas.[3]
- Add dilute hydrochloric acid to the reaction mixture and separate the organic phase.[7]
- Wash the organic phase twice with water.[7]
- Dry the organic phase over calcium chloride.[7]
- The resulting product is crude **3,4-Dichlorobenzotrifluoride**, which can be purified by fractional distillation.

Fluorination of 3,4-Dichlorobenzotrifluoride to 3,4-Dichlorobenzotrifluoride

This protocol outlines the conversion of **3,4-Dichlorobenzotrifluoride** to **3,4-Dichlorobenzotrifluoride**.

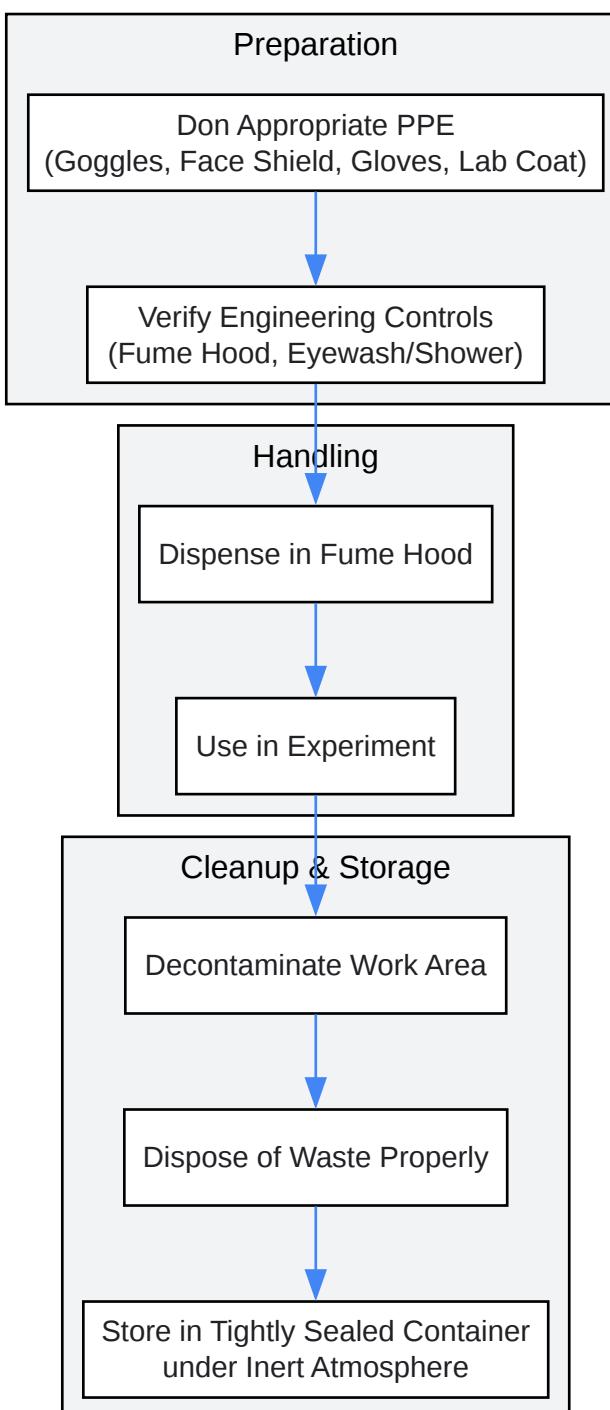
Materials and Equipment:

- Pressure reactor (autoclave) compatible with anhydrous hydrogen fluoride (HF)
- Crude **3,4-Dichlorobenzotrifluoride**
- Anhydrous hydrogen fluoride (HF)
- Distillation apparatus

Procedure:

- Transfer the crude **3,4-Dichlorobenzotrifluoride** to the pressure reactor.[3]
- Carefully add anhydrous hydrogen fluoride to the reactor.[3]
- Seal the reactor and heat to the appropriate temperature and pressure to facilitate the halogen exchange reaction.
- After the reaction is complete, cool the reactor and carefully vent any excess pressure.
- The crude product is then subjected to distillation, neutralization, and filtration to yield purified **3,4-Dichlorobenzotrifluoride**.[3][8]

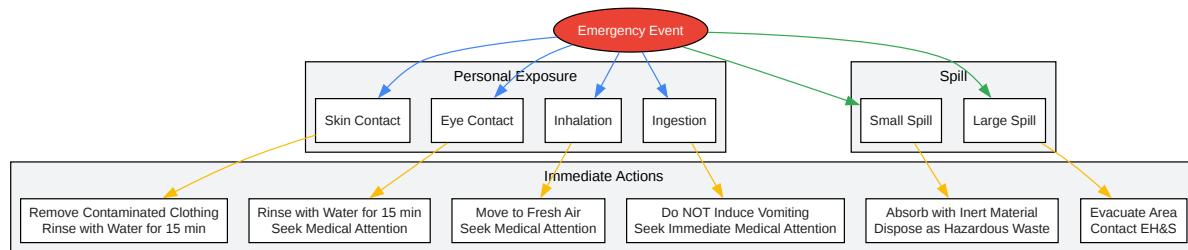
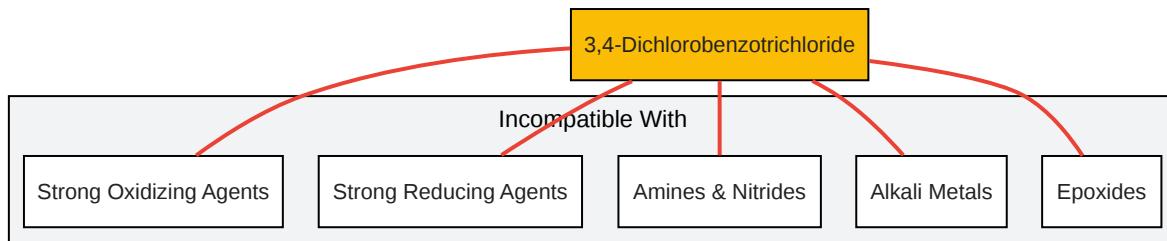
Visualized Workflows and Relationships Handling and Storage Workflow



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Caption: Workflow for handling and storage of **3,4-Dichlorobenzotrichloride**.

Chemical Incompatibility Chart



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